

Essential Safety and Operational Guide for Handling 1,2-Dinitrobenzene

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 1,2-Dinitrosobenzene

CAS No.: 25550-55-4

Cat. No.: B14168182

[Get Quote](#)

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of 1,2-Dinitrobenzene in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Chemical Identifier:

- Name: 1,2-Dinitrobenzene
- Synonyms: o-Dinitrobenzene, ortho-Dinitrobenzene[1]
- CAS Number: 528-29-0[1][2]

Hazard Summary

1,2-Dinitrobenzene is a yellow crystalline solid that is toxic by inhalation, ingestion, and skin absorption.[3] It is a strong irritant and poses a severe explosion hazard when shocked or exposed to heat or flame.[3][4][5] The primary hazards are fire with a minor blast or projection

hazard; it may explode under prolonged exposure to heat or fire.[3] Fire may produce irritating, corrosive, and/or toxic gases, including nitrogen oxides.[3][4]

Health Hazards:

- **Acute Effects:** Fatal if swallowed, in contact with skin, or if inhaled.[2][5][6] It can cause irritation to the eyes and respiratory tract.[5] Exposure can lead to methemoglobinemia, characterized by dizziness, headache, cyanosis (bluish skin), and rapid heart rate.[7]
- **Chronic Effects:** May cause damage to organs through prolonged or repeated exposure, with the liver and blood being target organs.[2][7] There is a danger of cumulative effects.[7]
- **Reproductive Toxicity:** This chemical is known to the state of California to cause male reproductive toxicity.[7]

Quantitative Hazard Data

Hazard Classification	Rating	Source
NFPA 704 Diamond		
Health (Blue)	3	[4]
Flammability (Red)	1	[4]
Instability (Yellow)	4	[4]
Special Hazards	-	
GHS Hazard Statements	H300, H310, H330, H373, H410	[2][6]

GHS Hazard Statement Key:

- H300: Fatal if swallowed.
- H310: Fatal in contact with skin.
- H330: Fatal if inhaled.
- H373: May cause damage to organs through prolonged or repeated exposure.

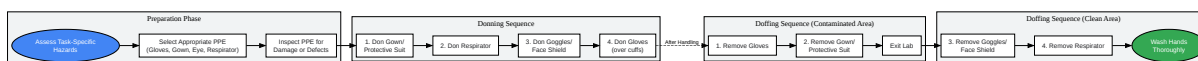
- H410: Very toxic to aquatic life with long lasting effects.

Personal Protective Equipment (PPE)

A comprehensive PPE plan is mandatory when handling 1,2-Dinitrobenzene.

PPE Category	Specification	Citation
Eye/Face Protection	Face shield and safety glasses approved under NIOSH or EN 166.	[2]
Skin Protection	Chemical-resistant gloves (inspect before use). Complete protective suit.	[2][5]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced. A full-face supplied air respirator may be necessary.	[2][7]

PPE Selection and Usage Workflow



[Click to download full resolution via product page](#)

Caption: PPE selection, donning, and doffing workflow for handling 1,2-Dinitrobenzene.

Operational and Disposal Plans

Handling and Storage

Safe Handling Procedures:

- Ventilation: Always handle 1,2-Dinitrobenzene in a well-ventilated area, preferably within a chemical fume hood.[2][6]
- Avoid Contact: Prevent contact with skin, eyes, and clothing.[2] Do not breathe dust or vapors.[2][6]
- Ignition Sources: Keep away from open flames and heat. Use non-sparking tools and dust explosion-proof electrical equipment.[5]
- Hygiene: Wash hands thoroughly after handling.[2] Do not eat, drink, or smoke in the work area.[5] Contaminated clothing should be removed immediately and washed before reuse.[5]

Storage Conditions:

- Store in a cool, dry, and well-ventilated place.[2][6]
- Keep containers tightly closed.[2][6]
- Store locked up or in an area accessible only to qualified personnel.[6]
- Incompatible Materials: Strong oxidizing agents, caustics, and metals such as tin and zinc.[1]

Spill Response

Immediate Actions:

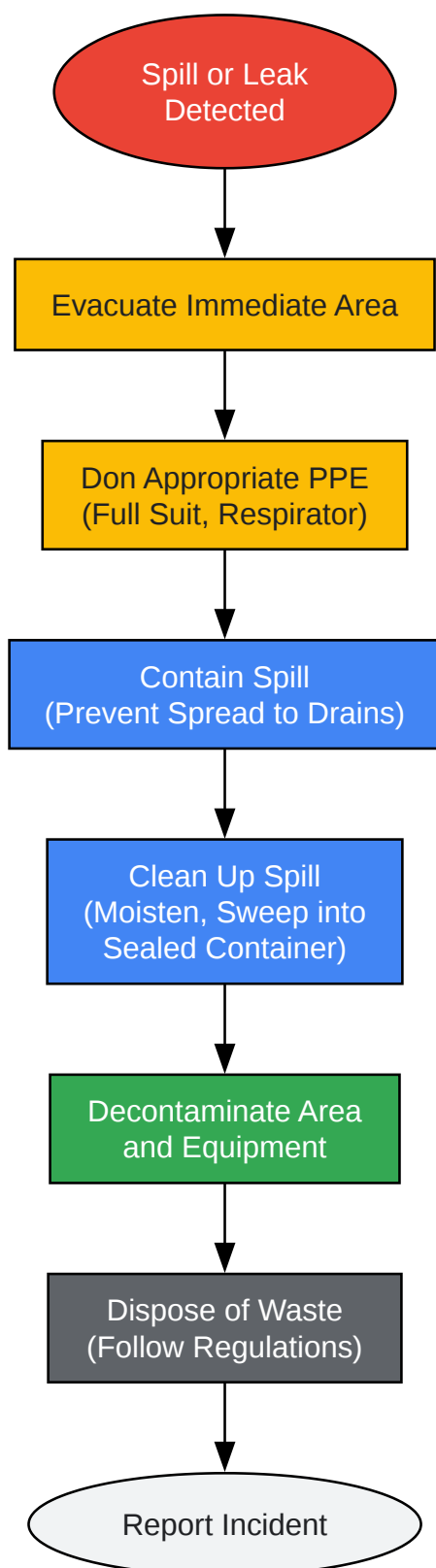
- Evacuate personnel from the immediate spill area.[2]
- Isolate the spill or leak area for at least 500 meters (1/3 mile) in all directions.[3] For a large spill, consider an initial evacuation of 800 meters (1/2 mile).[3]
- Ensure adequate ventilation.[2]

- Wear appropriate PPE, including respiratory protection.[2][5]

Cleanup Procedure:

- Prevent further leakage or spillage if it is safe to do so.[2] Do not let the chemical enter drains.[2]
- If the substance is solid, moisten it first to prevent dusting.[5][8]
- Carefully sweep up the spilled substance into covered containers for disposal.[2][5][8]
- Collect the remainder and store it for disposal according to local regulations.[5][8]

Emergency Response Logic



[Click to download full resolution via product page](#)

Caption: Step-by-step emergency response plan for a 1,2-Dinitrobenzene spill.

Disposal Plan

Waste Disposal:

- Dispose of unused product and contaminated materials as hazardous waste.[2]
- Offer surplus and non-recyclable solutions to a licensed disposal company.[2]
- One method of disposal is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[2]
- Do not allow the product to be released into the environment.[2] 1,2-Dinitrobenzene is very toxic to aquatic life with long-lasting effects.[2]

Container Disposal:

- Dispose of contaminated containers as unused product in accordance with local, state, and federal regulations.[2]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CDC - NIOSH Pocket Guide to Chemical Hazards - o-Dinitrobenzene [cdc.gov]
- 2. cdhfinechemical.com [cdhfinechemical.com]
- 3. 1,2-Dinitrosobenzene | C₆H₄N₂O₂ | CID 24259 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. DINITROBENZENES | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 5. echemi.com [echemi.com]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 8. 1,2-Dinitrobenzene | C₆H₄(NO₂)₂ | CID 10707 - PubChem [pubchem.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling 1,2-Dinitrobenzene]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b14168182/docs#essential-safety-and-operational-guide-for-handling-1-2-dinitrobenzene>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)